

Application Notes and Protocols for PSEM 308 Hydrochloride in Mice

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Compound of Interest

Compound Name: PSEM 308 hydrochloride

Cat. No.: B11934905

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Introduction

PSEM 308 hydrochloride is a pharmacologically selective actuator module (PSAM) agonist used for the chemogenetic control of neuronal activity in vivo.^[1] This synthetic ligand is engineered to specifically interact with and activate modified ligand-gated ion channels, known as Pharmacologically Selective Actuator Modules (PSAMs), which are not activated by endogenous ligands. The use of the PSEM 308 and PSAM system allows for precise and reversible modulation (either activation or inhibition) of specific neuronal populations in mice, making it a valuable tool for dissecting the function of neural circuits and their role in behavior and disease.

This document provides detailed application notes and protocols for the recommended use of **PSEM 308 hydrochloride** in mice, including dosage, administration, and the underlying mechanism of action.

Mechanism of Action: The PSAM/PSEM System

The PSEM/PSAM technology offers a direct way to manipulate neuronal activity by controlling ion flux across the cell membrane. The system is composed of two key components:

- **Pharmacologically Selective Actuator Module (PSAM):** A chimeric ion channel created by fusing the ligand-binding domain of the $\alpha 7$ nicotinic acetylcholine receptor (nAChR) with the

ion pore domain of another ligand-gated ion channel, such as the glycine receptor (GlyR) or the serotonin type 3 receptor (5-HT3R). Specific mutations are introduced into the nAChR ligand-binding domain to eliminate its sensitivity to the endogenous neurotransmitter, acetylcholine, while creating a selective binding pocket for the synthetic PSEM ligand.

- **Pharmacologically Selective Effector Molecule (PSEM):** A synthetic small molecule, such as **PSEM 308 hydrochloride**, that is designed to specifically bind to and activate the engineered PSAM receptor.

The functional outcome of **PSEM 308 hydrochloride** administration depends on the specific PSAM being expressed in the target neurons:

- **Neuronal Inhibition:** When PSEM 308 binds to a PSAM incorporating the chloride-permeable pore of the glycine receptor (e.g., PSAML141F-GlyR), it leads to an influx of chloride ions (Cl⁻). This hyperpolarizes the neuron, making it less likely to fire an action potential, thus resulting in neuronal inhibition.
- **Neuronal Activation:** Conversely, when PSEM 308 binds to a PSAM containing the cation-permeable pore of the 5-HT3 receptor (e.g., PSAML141F,Y115F-5-HT3), it allows the influx of positive ions (e.g., Na⁺, K⁺, Ca²⁺). This depolarizes the neuron, bringing it closer to its firing threshold and leading to neuronal activation.

Quantitative Data Summary

Parameter	Value	Source
Recommended Dosage in Mice	≤ 5 mg/kg	[1]
Molecular Weight	303.83 g/mol	[1]
Solubility in DMSO	up to 20 mM	
Solubility in Ethanol	up to 20 mM (with gentle warming)	
Purity	≥98%	[1]

Experimental Protocols

Preparation of PSEM 308 Hydrochloride for In Vivo Administration

This protocol is based on a successful application reported in the literature for in vivo studies in mice.

Materials:

- **PSEM 308 hydrochloride** powder
- Sterile, physiological saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)
- Sterile syringe filters (0.22 μm)
- Sterile syringes and needles for administration

Procedure:

- Calculate the required amount of **PSEM 308 hydrochloride**: Based on the desired dose (e.g., 5 mg/kg) and the weight of the mice to be injected, calculate the total mass of **PSEM 308 hydrochloride** needed.
- Dissolution:
 - Weigh the calculated amount of **PSEM 308 hydrochloride** powder and place it in a sterile microcentrifuge tube.
 - Add the required volume of sterile physiological saline to achieve the final desired concentration for injection. For example, to inject a volume of 10 $\mu\text{l/g}$ of body weight, a 0.5 mg/ml solution is needed for a 5 mg/kg dose.

- Vortex the solution thoroughly to dissolve the compound. Gentle warming or brief sonication can aid in dissolution.
- Sterilization:
 - Once fully dissolved, filter the solution through a 0.22 μm sterile syringe filter into a new sterile tube to ensure sterility for in vivo administration.
- Storage:
 - It is recommended to prepare the solution fresh on the day of the experiment. If short-term storage is necessary, store the solution at 4°C for no longer than 24 hours. For longer-term storage, aliquots can be stored at -20°C. Avoid repeated freeze-thaw cycles.

In Vivo Administration Protocol in Mice

This protocol describes the intraperitoneal injection of **PSEM 308 hydrochloride**, a common and effective route of administration for this compound.

Materials:

- Prepared and sterilized **PSEM 308 hydrochloride** solution
- Mice expressing the target PSAM receptor in the desired neuronal population
- Appropriate animal handling and restraint equipment
- Sterile insulin syringes or similar for accurate dosing

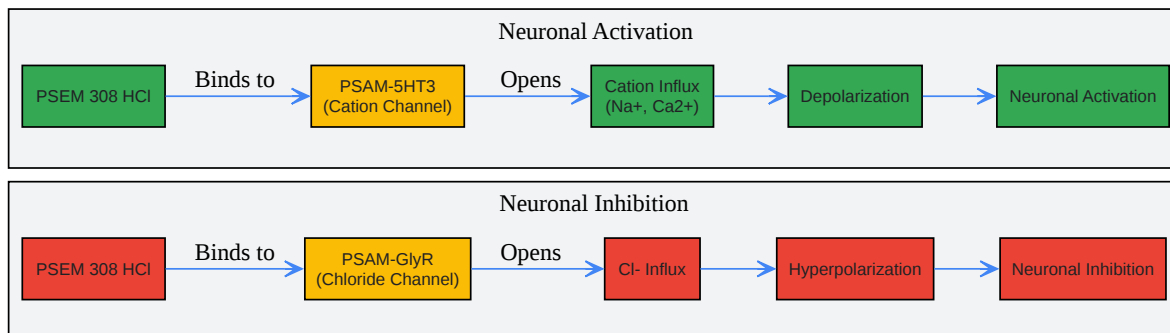
Procedure:

- Animal Preparation:
 - Weigh each mouse immediately before injection to accurately calculate the required injection volume.
 - Properly restrain the mouse to ensure a safe and accurate intraperitoneal (i.p.) injection.
- Injection:

- Draw the calculated volume of the **PSEM 308 hydrochloride** solution into a sterile syringe.
- Administer the solution via intraperitoneal injection.
- Post-injection Monitoring:
 - Return the mouse to its home cage and monitor for any adverse reactions.
 - The onset and duration of the effect will depend on the specific experimental conditions, including the targeted neuronal population and the behavior being assessed. The effects of PSEM 308 have been observed to be rapid.

Visualizations

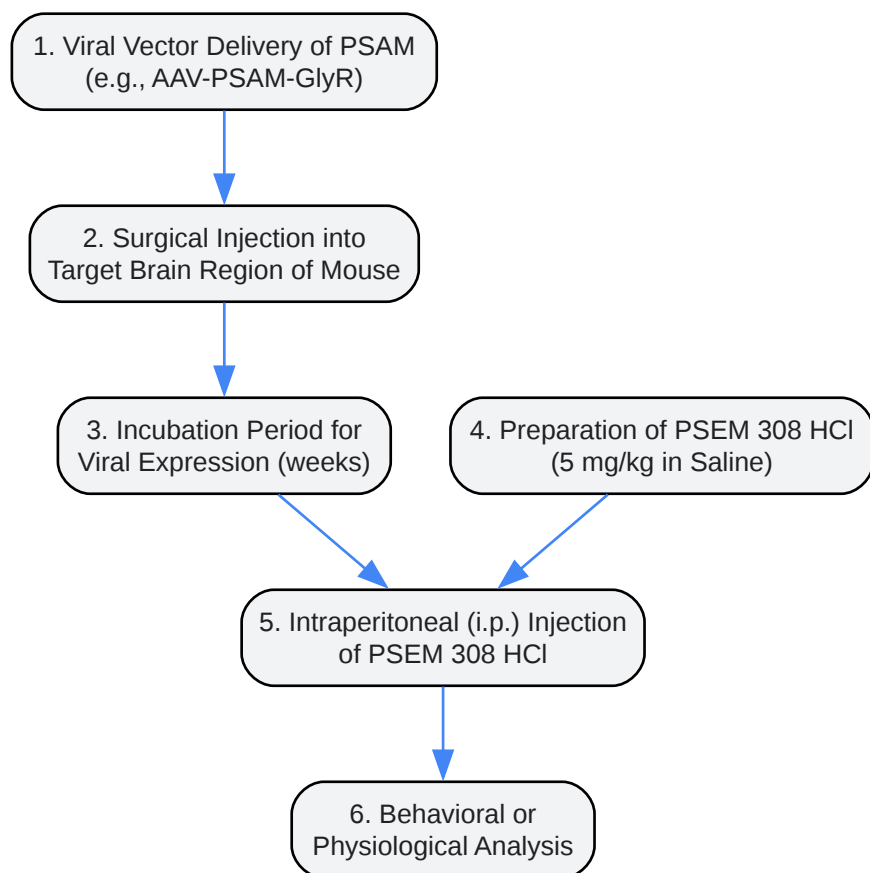
Signaling Pathways



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Caption: Signaling pathways of **PSEM 308 hydrochloride**.

Experimental Workflow



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Caption: In vivo experimental workflow for PSEM 308 HCl.

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References

- 1. bio-techne.com [bio-techne.com]
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